

Administration of SBI-477 Analog in Mouse Models: Application Notes and Protocols

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Compound of Interest

Compound Name: SBI-477 analog

Cat. No.: B15135661

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These application notes provide a detailed protocol for the administration of an analog of SBI-477, designated as SBI-993, in a diet-induced obesity mouse model. The information is based on established research and is intended to guide researchers in setting up similar in vivo studies.

Introduction

SBI-477 is a small molecule that acts as an inhibitor of the transcription factor MondoA. By deactivating MondoA, SBI-477 and its analogs can reduce the expression of genes that suppress insulin signaling, such as thioredoxin-interacting protein (TXNIP) and arrestin domain-containing 4 (ARRDC4)[1]. This mechanism of action makes SBI-477 and its analogs promising candidates for research into therapies for insulin resistance and related metabolic disorders. In preclinical studies, the analog SBI-993 has been utilized to investigate the in vivo effects of MondoA inhibition in a mouse model of diet-induced obesity[1].

Quantitative Data Summary

The following tables summarize the quantitative data from a study utilizing the **SBI-477 analog**, SBI-993, in a high-fat diet (HFD) induced obesity mouse model.

Table 1: Animal Model and Dosing Regimen[1]

Parameter	Details
Animal Model	6-week-old male C57BL/6J mice
Diet	60% high-fat diet (HFD) for 8 weeks
Compound	SBI-993 (analog of SBI-477)
Dosage	50 mg/kg body weight
Administration Route	Subcutaneous (s.c.) injection
Frequency	Once daily
Duration	7 days
Vehicle	2% DMSO, 2% Tween-80, and 96% water (pH 9.0)

Table 2: Summary of In Vivo Efficacy of SBI-993[1]

Parameter Measured	Tissue/Fluid	Outcome with SBI-993 Treatment
Gene Expression		
Txnip	Muscle & Liver	Reduced
Arrdc4	Muscle & Liver	Reduced
Lipogenic Genes	Muscle & Liver	Reduced
Metabolic Parameters		
Total Triglyceride Content	Muscle & Liver	Reduced
Blood Glucose Levels	Blood	Improved glucose tolerance
Insulin Signaling		
p-Akt (S473)	Skeletal Muscle	Increased

Experimental Protocols

This section provides a detailed methodology for the in vivo administration of the **SBI-477 analog**, SBI-993.

Animal Model and Diet

- Animal Strain: C57BL/6J male mice, 6 weeks old.
- Acclimatization: Acclimatize mice for at least one week upon arrival.
- Diet:
 - Control Group: Standard chow diet.
 - Experimental Group: 60% high-fat diet (HFD) for a total of 8 weeks to induce obesity and insulin resistance.

Preparation of SBI-993 Formulation

- Vehicle Preparation:

- Prepare a stock solution of 2% (v/v) Tween-80 in sterile water.
- Prepare the final vehicle by mixing 2% (v/v) DMSO and 2% (v/v) from the Tween-80 stock solution in sterile water.
- Adjust the pH of the final vehicle to 9.0 using sterile sodium hydroxide or hydrochloric acid.
- Filter-sterilize the final vehicle solution using a 0.22 μm syringe filter.
- SBI-993 Solution Preparation:
 - Weigh the required amount of SBI-993 powder based on the number of animals and the 50 mg/kg dosage.
 - Dissolve the SBI-993 powder in the prepared vehicle to achieve the final desired concentration for injection. Ensure complete dissolution. The solution should be prepared fresh daily.

Administration of SBI-993

- Dosage: 50 mg/kg of mouse body weight.
- Administration Route: Subcutaneous (s.c.) injection.
- Procedure:
 - Weigh each mouse daily to calculate the precise injection volume.
 - Gently restrain the mouse.
 - Lift the loose skin on the back, between the shoulder blades, to form a tent.
 - Insert a sterile insulin syringe (or similar appropriate gauge needle) into the base of the skin tent, parallel to the spine.
 - Inject the calculated volume of the SBI-993 solution subcutaneously.
 - Withdraw the needle and gently apply pressure to the injection site if necessary.

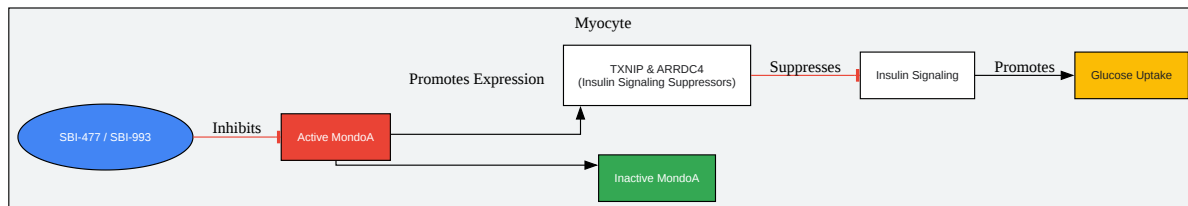
- Return the mouse to its cage and monitor for any adverse reactions.
- Frequency and Duration: Administer the injection once daily for 7 consecutive days.

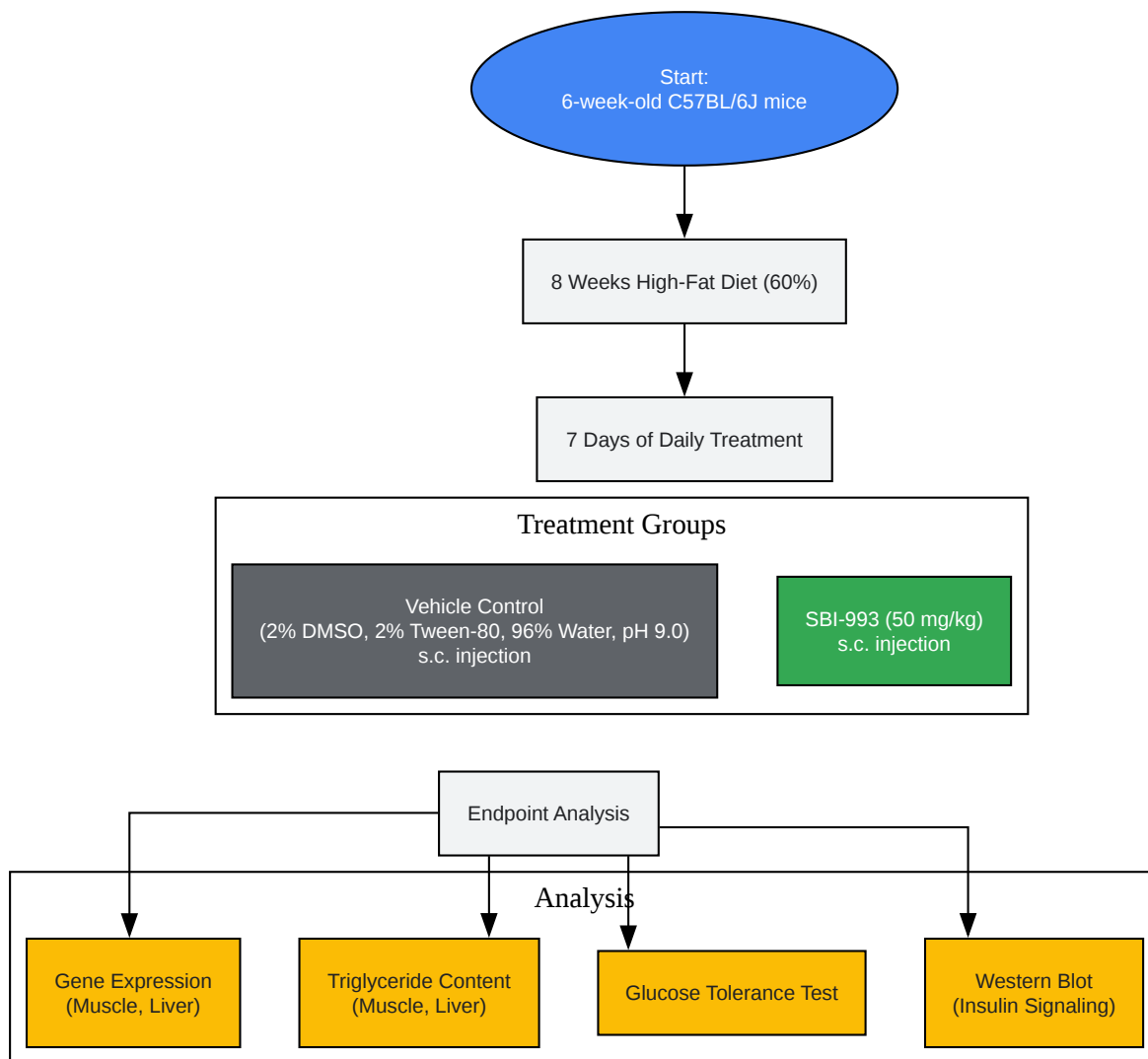
Post-Administration Monitoring and Analysis

- Monitoring: Observe the animals daily for any changes in behavior, food and water intake, and body weight.
- Sample Collection: At the end of the 7-day treatment period, tissues (e.g., skeletal muscle, liver) and blood can be collected for further analysis, such as gene expression analysis (RT-qPCR), triglyceride measurement, and Western blotting for insulin signaling pathway proteins.
- Glucose Tolerance Test (Optional): A glucose tolerance test can be performed to assess the effect of SBI-993 on glucose metabolism.

Visualizations

Signaling Pathway of SBI-477/SBI-993





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References

- 1. MondoA coordinately regulates skeletal myocyte lipid homeostasis and insulin signaling - PMC [pmc.ncbi.nlm.nih.gov]
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